

In-depth Technical Guide: 4-Methyl-1,4-diazepan-5-one hydrochloride

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Compound of Interest

Compound Name: 4-Methyl-1,4-diazepan-5-one
hydrochloride

Cat. No.: B1320064

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Abstract

This document provides a detailed overview of **4-Methyl-1,4-diazepan-5-one hydrochloride**, a chemical compound with a diazepan structure. Due to the limited availability of specific research on this particular molecule, this guide synthesizes information on its chemical properties and draws parallels with the well-understood mechanisms of related diazepine compounds, particularly diazepam. The purpose is to offer a foundational understanding for researchers and professionals in drug development, highlighting areas where further investigation is critically needed.

Introduction

4-Methyl-1,4-diazepan-5-one hydrochloride is a chemical compound featuring a seven-membered diazepan ring with a methyl group at the fourth position and a ketone group at the fifth position.^[1] Its hydrochloride salt form typically enhances water solubility, a desirable characteristic for pharmaceutical formulations.^[1] The diazepan moiety is structurally related to the benzodiazepine class of drugs, which are well-known for their psychoactive properties, including anxiolytic, sedative, and muscle relaxant effects.^{[1][2][3][4][5]} Consequently, it is hypothesized that **4-Methyl-1,4-diazepan-5-one hydrochloride** may interact with neurotransmitter systems within the central nervous system (CNS).^[1] However, specific biological activity and its therapeutic applications have yet to be fully elucidated through dedicated research.^[1]

Chemical and Physical Properties

A summary of the known chemical and physical properties of **4-Methyl-1,4-diazepan-5-one hydrochloride** is presented below.

Property	Value	Source
CAS Number	329794-41-4	[1]
Molecular Formula	C6H13ClN2O	[1]
Molecular Weight	164.63 g/mol	[1]
Synonyms	hexahydro-4-methyl-5H-1,4-Diazepin-5-one hydrochloride	[1]

Postulated Mechanism of Action: Extrapolation from Diazepam

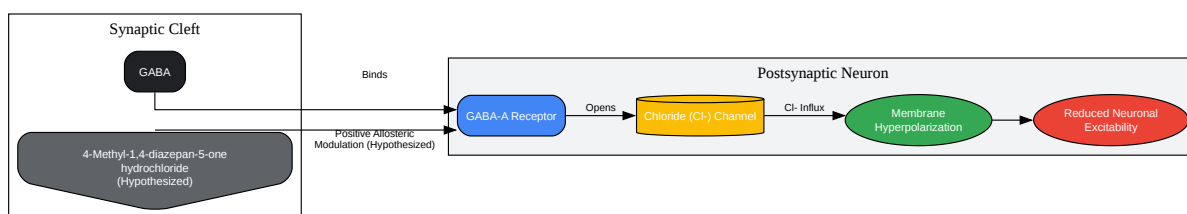
In the absence of direct experimental data for **4-Methyl-1,4-diazepan-5-one hydrochloride**, the mechanism of action of diazepam, a structurally related and extensively studied 1,4-benzodiazepine, can serve as a putative model.

Diazepam functions as a positive allosteric modulator of the gamma-aminobutyric acid type A (GABA-A) receptor.[2][3][4][6] GABA is the primary inhibitory neurotransmitter in the brain.[3][4][6] Diazepam binds to a specific site on the GABA-A receptor, distinct from the GABA binding site itself.[2] This binding event induces a conformational change in the receptor that increases its affinity for GABA.[2][6] The potentiation of GABA's effect leads to an increased frequency of chloride channel opening, resulting in hyperpolarization of the neuron and a reduction in neuronal excitability.[2][6] This widespread CNS depression underlies diazepam's therapeutic effects.[2]

Given the shared diazepam core, it is plausible that **4-Methyl-1,4-diazepan-5-one hydrochloride** may also interact with GABA-A receptors. However, the specific substitutions on its ring structure would likely influence its binding affinity, selectivity for different GABA-A receptor subunits, and overall pharmacological profile.

Potential Signaling Pathway

The following diagram illustrates the hypothesized signaling pathway based on the known mechanism of diazepam.



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Caption: Hypothesized mechanism of action via positive allosteric modulation of the GABA-A receptor.

Experimental Protocols for Future Research

To elucidate the actual mechanism of action of **4-Methyl-1,4-diazepam-5-one hydrochloride**, the following experimental approaches are recommended.

Radioligand Binding Assays

This experiment would determine if the compound binds to benzodiazepine binding sites on the GABA-A receptor.

Methodology:

- Prepare synaptic membrane fractions from rodent cerebral cortex.
- Incubate the membrane preparations with a radiolabeled benzodiazepine ligand (e.g., [3H]flunitrazepam) in the presence of varying concentrations of **4-Methyl-1,4-diazepam-5-**

one hydrochloride.

- After incubation, separate bound from free radioligand by rapid filtration.
- Quantify the amount of bound radioactivity using liquid scintillation counting.
- Calculate the inhibition constant (K_i) to determine the binding affinity of the test compound.

Electrophysiological Studies (Patch-Clamp)

This technique would directly measure the effect of the compound on GABA-A receptor function.

Methodology:

- Culture primary neurons or use a cell line expressing GABA-A receptors (e.g., HEK293 cells).
- Perform whole-cell patch-clamp recordings to measure chloride currents evoked by the application of GABA.
- Apply **4-Methyl-1,4-diazepan-5-one hydrochloride** to the cells and observe any potentiation of the GABA-evoked currents.
- Construct a dose-response curve to determine the EC50 for the modulatory effect.

In Vivo Behavioral Assays

To assess the potential anxiolytic, sedative, and muscle relaxant properties suggested by its structure, a battery of behavioral tests in animal models would be necessary.

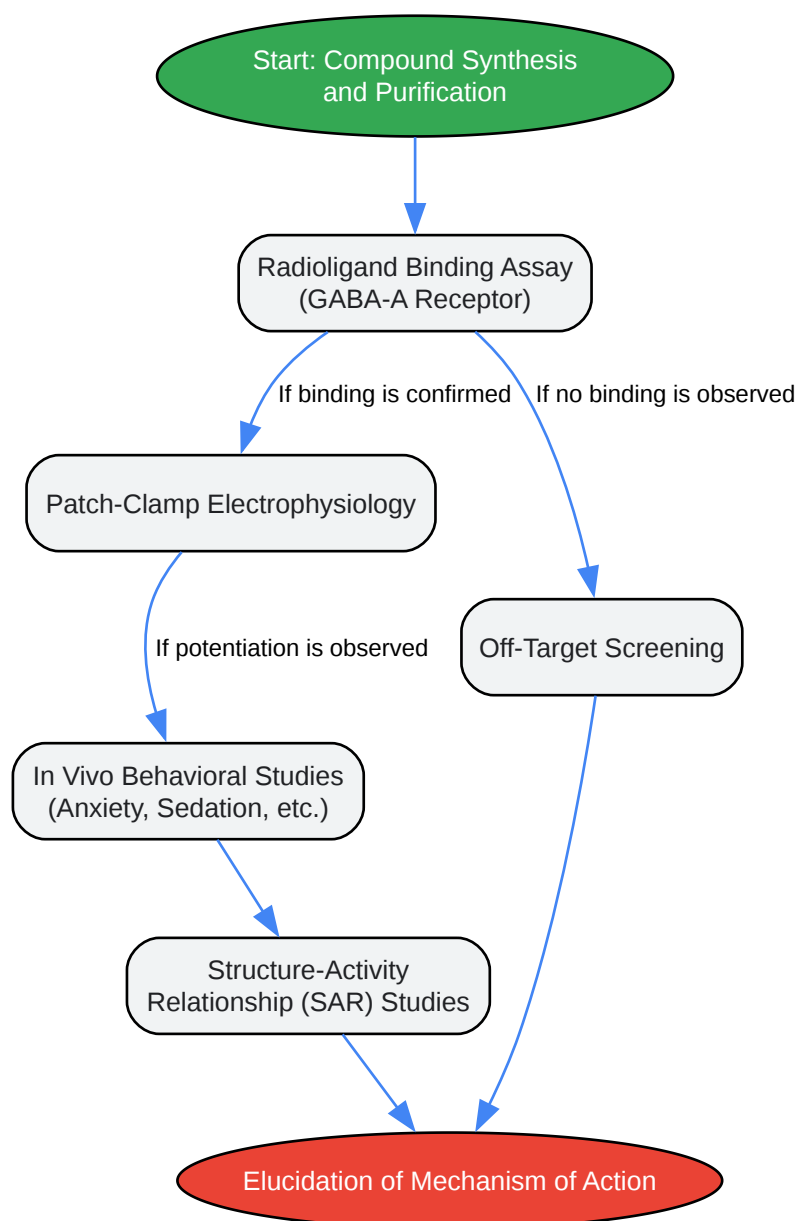
Methodology:

- Elevated Plus Maze: To assess anxiolytic-like effects.
- Open Field Test: To measure locomotor activity and assess sedative effects.
- Rotarod Test: To evaluate motor coordination and potential muscle relaxant properties.

- Administer **4-Methyl-1,4-diazepan-5-one hydrochloride** at various doses and compare the behavioral outcomes to a vehicle control and a positive control (e.g., diazepam).

Proposed Research Workflow

The following diagram outlines a logical workflow for investigating the mechanism of action of **4-Methyl-1,4-diazepan-5-one hydrochloride**.



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Caption: A logical workflow for the experimental investigation of the compound's mechanism of action.

Conclusion and Future Directions

While the chemical structure of **4-Methyl-1,4-diazepan-5-one hydrochloride** suggests a potential interaction with the central nervous system, likely through modulation of the GABA-A receptor, there is a clear and urgent need for empirical data to confirm this hypothesis. The experimental protocols and research workflow outlined in this guide provide a roadmap for future investigations. Elucidating the precise mechanism of action, pharmacological profile, and potential therapeutic applications of this compound will require a dedicated and systematic research effort. The synthesis of related analogs could also provide valuable insights through structure-activity relationship studies.

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